

# A Technical Guide to (R)-(2-Furyl)hydroxyacetonitrile: Synthesis, Properties, and Potential Applications

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## Compound of Interest

Compound Name: (R)-(2-Furyl)hydroxyacetonitrile

Cat. No.: B050658

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CAS Number: 121986-08-1

This technical guide provides an in-depth overview of **(R)-(2-Furyl)hydroxyacetonitrile**, a chiral cyanohydrin with significant potential as a building block in the synthesis of complex organic molecules, particularly in the field of drug development. While specific data for the (R)-enantiomer is limited in publicly available literature, this paper extrapolates from established methodologies for chiral cyanohydrin synthesis and data available for its (S)-enantiomer to provide a comprehensive resource for researchers, scientists, and drug development professionals.

## Physicochemical Properties

While detailed experimental data for the pure (R)-enantiomer is scarce, the fundamental physicochemical properties can be inferred from its structure and data for the racemic mixture.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>5</sub> NO <sub>2</sub>
Molecular Weight	123.11 g/mol
Appearance	Expected to be a colorless to pale yellow oil or solid
Solubility	Expected to be soluble in a range of organic solvents

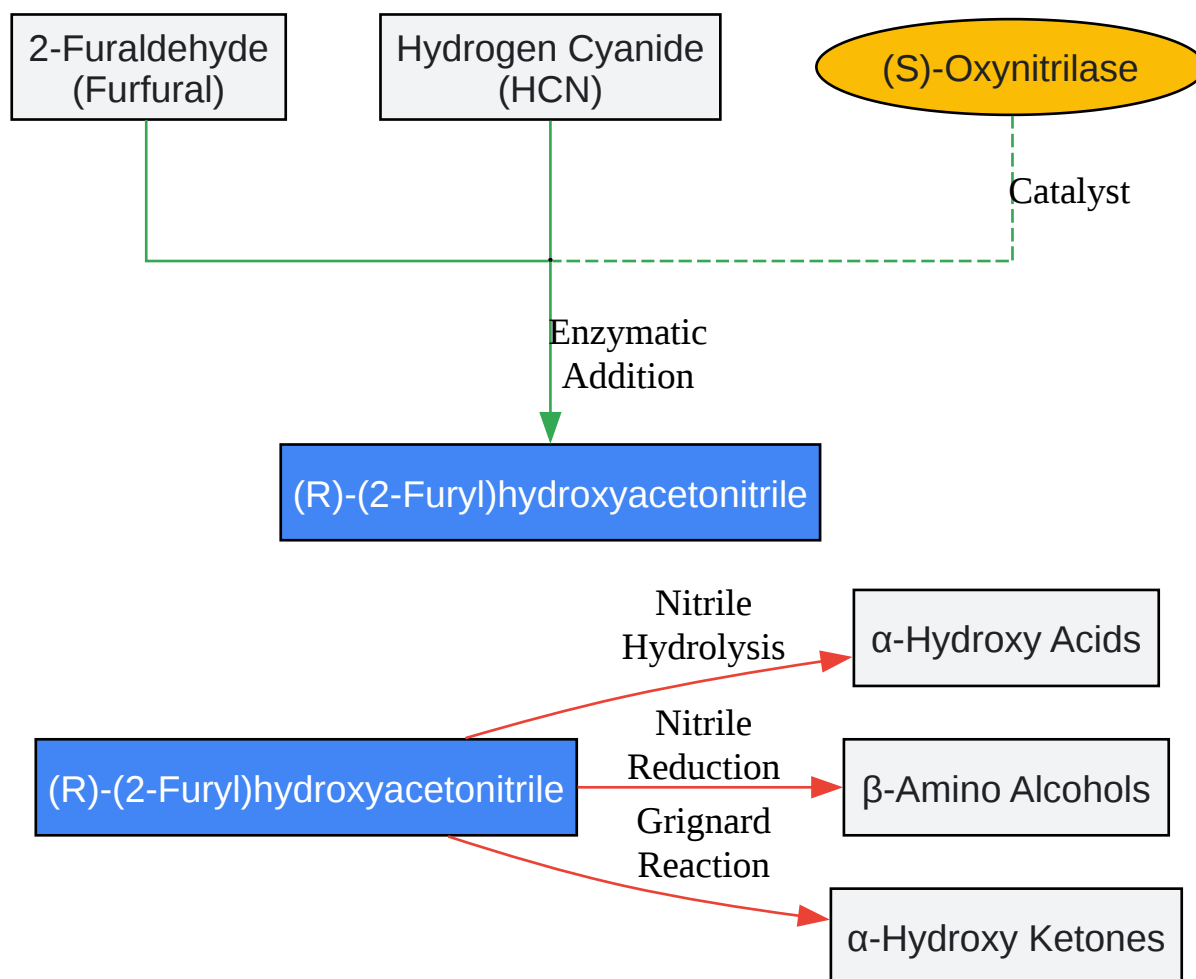
## Synthesis of (R)-(2-Furyl)hydroxyacetonitrile

The primary route to enantiomerically pure **(R)-(2-Furyl)hydroxyacetonitrile** is through enzymatic synthesis. This method offers high stereoselectivity under mild reaction conditions, making it an attractive alternative to traditional chemical synthesis.

### Enzymatic Synthesis via (S)-Oxynitrilase

The synthesis of the (R)-enantiomer can be achieved using an (S)-oxynitrilase (also known as (S)-hydroxynitrile lyase or HNL). These enzymes catalyze the asymmetric addition of a cyanide donor to an aldehyde.

The proposed reaction scheme for the synthesis of **(R)-(2-Furyl)hydroxyacetonitrile** is as follows:



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